

An In-Depth Technical Guide to 2-[2-(3-Aminophenyl)acetamido]propanamide

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Compound of Interest

Compound Name: 2-[2-(3-Aminophenyl)acetamido]propanamide

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Abstract

This technical guide provides a comprehensive overview of **2-[2-(3-aminophenyl)acetamido]propanamide**, a novel amide-containing organic molecule. This document details the chemical identity, a robust synthetic pathway utilizing amide coupling chemistry, rigorous methods for purification, and a full suite of analytical techniques for structural characterization. Furthermore, this guide explores the potential applications of this molecule within medicinal chemistry and materials science, drawing parallels from its constituent structural motifs. The protocols and methodologies presented herein are designed to be self-validating and are supported by authoritative references to ensure scientific integrity and reproducibility.

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Introduction and Molecular Overview

2-[2-(3-Aminophenyl)acetamido]propanamide is an organic compound featuring a central amide linkage connecting a (3-aminophenyl)acetyl moiety to a 2-aminopropanamide (alaninamide) backbone. The presence of a primary aromatic amine, a chiral center derived from alanine, and two distinct amide groups endows this molecule with a unique chemical architecture. This structure suggests potential for hydrogen bonding, metal coordination, and further functionalization, making it a molecule of interest for drug discovery and materials science.

Table 1: Chemical Identity and Properties

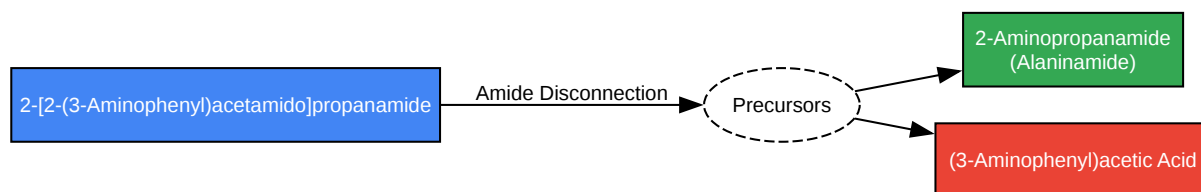
Property	Value
IUPAC Name	2-[[2-(3-aminophenyl)acetyl]amino]propanamide
Synonyms	2-(2-(3-Aminophenyl)acetamido)propanamide
CAS Number	1248455-12-0[1]
Molecular Formula	C ₁₁ H ₁₅ N ₃ O ₂
Molecular Weight	221.26 g/mol
SMILES	CC(C(=O)N)NC(=O)Cc1cccc(N)c1
InChI Key	InChI=1S/C11H15N3O2/c1-7(11(13)16)14-10(15)6-8-4-2-3-5-9(8)12/h2-5,7H,6,12H2,1H3,(H,13,16)(H,14,15)

Caption: Figure 1. Chemical Structure of **2-[2-(3-Aminophenyl)acetamido]propanamide**.

Retrosynthetic Analysis and Strategic Synthesis

Conceptual Synthetic Strategy

The core of **2-[2-(3-aminophenyl)acetamido]propanamide** is the amide bond linking the two primary precursors. Therefore, a retrosynthetic analysis logically disconnects this central amide bond, revealing (3-aminophenyl)acetic acid and 2-aminopropanamide as the key starting materials. The synthesis hinges on a standard amide coupling reaction, a cornerstone of medicinal chemistry.[2] To achieve a high-yield, high-purity synthesis, the use of modern coupling reagents is paramount. Reagents such as carbodiimides (DCC, EDC) or uronium salts (HBTU, HATU) are employed to activate the carboxylic acid, facilitating nucleophilic attack by the amine.[3][4] This approach mitigates the need for harsh conditions and minimizes side reactions.[4]



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Caption: Figure 2. Retrosynthetic analysis of the target molecule.

Precursor Chemicals

- (3-Aminophenyl)acetic acid: A commercially available building block often used in synthetic chemistry.^{[5][6][7]} Its properties are well-documented.
- 2-Aminopropanamide (Alaninamide): The amide of the amino acid alanine. It is available commercially, often as a hydrochloride salt.^{[8][9][10][11][12]} If using the salt, an equivalent of a non-nucleophilic base must be added to the reaction to liberate the free amine.

Detailed Experimental Protocol: HBTU-Mediated Amide Coupling

This protocol utilizes HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate), a highly efficient coupling reagent that minimizes racemization at the chiral center of the alaninamide moiety.^{[3][13]}

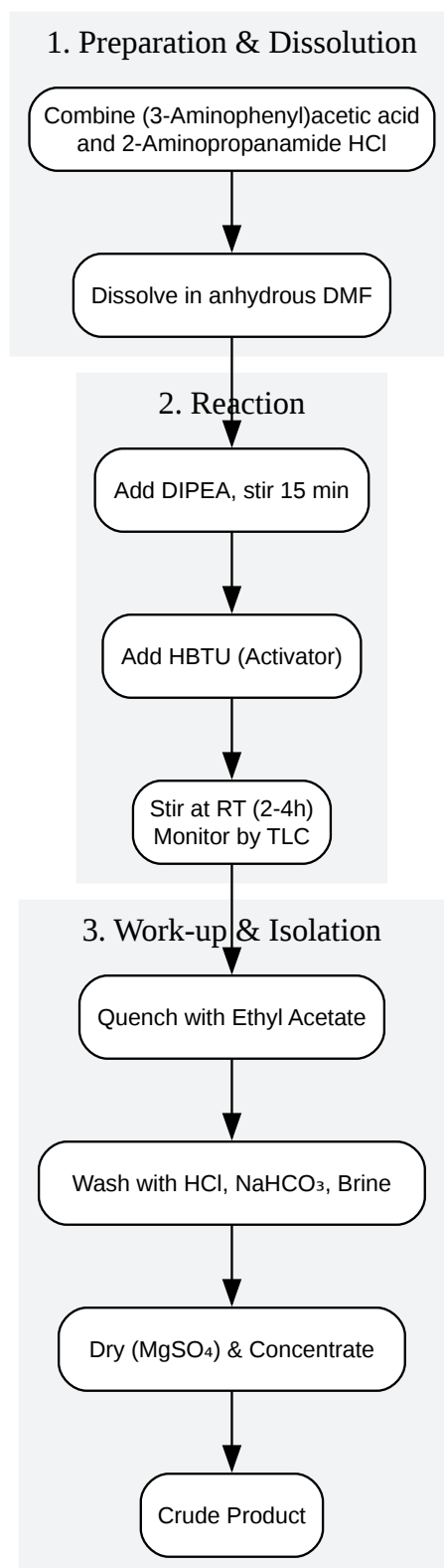
Materials:

- (3-Aminophenyl)acetic acid (1.0 eq.)
- 2-Aminopropanamide hydrochloride (1.1 eq.)
- HBTU (1.1 eq.)
- N,N-Diisopropylethylamine (DIPEA) (3.0 eq.)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO₃) solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Preparation: To a dry, nitrogen-flushed round-bottom flask, add (3-aminophenyl)acetic acid (1.0 eq.) and 2-aminopropanamide hydrochloride (1.1 eq.).
- Dissolution: Add anhydrous DMF to dissolve the solids (target concentration ~ 0.2 M).
- Basification: Add DIPEA (3.0 eq.) to the stirred solution. Stir for 10-15 minutes at room temperature to ensure the complete formation of the free amine from its hydrochloride salt and the carboxylate from the carboxylic acid.[\[14\]](#)
- Activation & Coupling: Add HBTU (1.1 eq.) to the mixture in one portion. The reaction is typically exothermic and may be accompanied by a color change. Monitor the reaction progress by Thin-Layer Chromatography (TLC). The reaction is generally complete within 2-4 hours.[\[13\]](#)
- Quenching: Once the reaction is complete, pour the mixture into a separatory funnel containing ethyl acetate.
- Aqueous Work-up: Wash the organic layer sequentially with 1 M HCl, saturated NaHCO_3 solution, and brine. This removes unreacted starting materials, DIPEA salts, and residual DMF.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude product.



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Caption: Figure 3. Experimental workflow for the synthesis of the target molecule.

Purification and Isolation

Post-Reaction Work-up

The crude product obtained after the aqueous work-up will likely contain the desired product along with by-products such as N,N,N',N'-tetramethylurea (from HBTU) and potentially small amounts of unreacted starting materials. For most research applications, further purification is necessary.

Protocol: Flash Column Chromatography

Flash column chromatography is a standard and effective method for purifying amide products from reaction mixtures.[\[15\]](#)

Materials:

- Silica gel (230-400 mesh)
- Crude product from the synthesis
- Solvent system (e.g., a gradient of methanol in dichloromethane or ethyl acetate in hexanes)

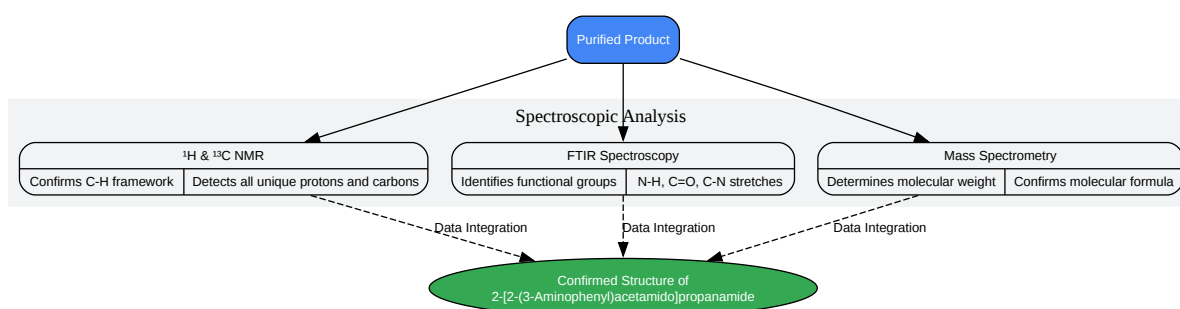
Procedure:

- **Column Packing:** Prepare a silica gel column using a slurry packing method with the initial, low-polarity mobile phase.
- **Sample Loading:** Dissolve the crude product in a minimal amount of the mobile phase or a stronger solvent like methanol, adsorb it onto a small amount of silica gel, dry it, and load the resulting powder onto the top of the packed column.
- **Elution:** Begin elution with the low-polarity mobile phase, gradually increasing the polarity (e.g., from 0% to 10% methanol in dichloromethane). The polarity gradient helps to separate compounds with different polarities.[\[16\]](#)
- **Fraction Collection:** Collect fractions and analyze them by TLC to identify those containing the pure product.

- Isolation: Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **2-[2-(3-aminophenyl)acetamido]propanamide** as a solid.

Comprehensive Structural Characterization

Confirming the identity and purity of a newly synthesized compound is a critical step. A combination of spectroscopic techniques provides unambiguous structural elucidation.[17]



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Caption: Figure 4. Workflow for the structural characterization of the final product.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the detailed structure of organic molecules.[18][19]

- ¹H NMR: This technique will provide information on the number of different types of protons and their neighboring environments. Key expected signals include:
 - A doublet for the methyl group (CH₃) of the alaninamide moiety.
 - A multiplet for the chiral proton (CH) of the alaninamide moiety.

- A singlet for the methylene protons (CH_2) of the acetyl group.
- Distinct signals for the aromatic protons on the phenyl ring.
- Broad singlets for the amine (NH_2) and amide (NH) protons.[\[20\]](#)
- ^{13}C NMR: This will show the number of unique carbon atoms in the molecule, including two distinct carbonyl signals for the two amide groups.

The partial double-bond character of the C-N amide bond can lead to restricted rotation, which may result in the observation of distinct signals for groups attached to the nitrogen at room temperature.[\[21\]](#)

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.[\[22\]](#)

- N-H Stretching: Primary amine (Ar-NH_2) will show two bands around $3300\text{--}3500\text{ cm}^{-1}$. The secondary amide (R-NH-C=O) will show a single band in the same region.
- C=O Stretching (Amide I band): Strong absorptions for the two amide carbonyl groups are expected between $1630\text{--}1680\text{ cm}^{-1}$.[\[23\]](#)[\[24\]](#)[\[25\]](#)
- N-H Bending (Amide II band): An absorption for the secondary amide is expected around $1510\text{--}1580\text{ cm}^{-1}$.[\[25\]](#)[\[26\]](#)

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound, confirming its elemental composition.[\[27\]](#)

- Molecular Ion Peak (M^+): High-resolution mass spectrometry (HRMS) should show a molecular ion peak corresponding to the exact mass of $\text{C}_{11}\text{H}_{15}\text{N}_3\text{O}_2$. The instrument ionizes the molecule and separates the resulting ions based on their mass-to-charge (m/z) ratio.[\[28\]](#)
- Fragmentation Pattern: The fragmentation pattern can provide additional structural information, corroborating the proposed connectivity of the atoms.[\[29\]](#)

Potential Applications and Future Directions

While specific biological activities for **2-[2-(3-aminophenyl)acetamido]propanamide** have not been reported, its structural components are present in many biologically active molecules.

- **Medicinal Chemistry:** Aminophenyl derivatives are a well-established class of compounds in pharmacology. For instance, 4-aminophenol derivatives like paracetamol are widely used as analgesics and antipyretics.^{[30][31]} The aminophenyl moiety is also a key structural feature in compounds developed as potential anti-Alzheimer's agents and ferroptosis inhibitors.^[32] ^[33] The incorporation of an amino acid amide scaffold, common in peptide chemistry, could enhance solubility, bioavailability, and interaction with biological targets. The molecule could serve as a scaffold for library synthesis, where the primary aromatic amine can be further derivatized to explore structure-activity relationships (SAR).
- **Materials Science:** The presence of multiple hydrogen bond donors and acceptors suggests that this molecule could participate in self-assembly processes to form supramolecular structures. Such structures are of interest in the development of gels, liquid crystals, and other functional materials. The aromatic ring also provides a site for π - π stacking interactions.

Future research should focus on the biological screening of this compound and its derivatives against various therapeutic targets, particularly those related to pain, inflammation, and neurodegenerative diseases. Furthermore, exploration of its self-assembly properties could open avenues in the field of advanced materials.

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